

# Personal protective equipment for handling 3,5-Dichlorobenzonitrile

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## Compound of Interest

Compound Name: 3,5-Dichlorobenzonitrile

Cat. No.: B1202942

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## Essential Safety and Handling Guide for 3,5-Dichlorobenzonitrile

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **3,5-Dichlorobenzonitrile** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and mitigate risks.

## Hazard Summary and Quantitative Data

**3,5-Dichlorobenzonitrile** is a hazardous substance that requires careful handling. The table below summarizes its key identifiers and hazard classifications.

Identifier	Value	GHS Hazard Statements
CAS Number	6575-00-4 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>	H302: Harmful if swallowed <a href="#">[1]</a>
Molecular Formula	C <sub>7</sub> H <sub>3</sub> Cl <sub>2</sub> N <a href="#">[4]</a> <a href="#">[5]</a>	H312: Harmful in contact with skin <a href="#">[1]</a>
Molecular Weight	172.01 g/mol <a href="#">[2]</a> <a href="#">[4]</a>	H315: Causes skin irritation <a href="#">[1]</a>
Appearance	White to light-yellow crystalline solid <a href="#">[4]</a>	H319: Causes serious eye irritation <a href="#">[1]</a>
Melting Point	66 - 71 °C / 150.8 - 159.8 °F <a href="#">[5]</a>	H331 / H332: Toxic or Harmful if inhaled <a href="#">[1]</a> <a href="#">[6]</a>
	H335: May cause respiratory irritation <a href="#">[1]</a>	
	H411: Toxic to aquatic life with long lasting effects <a href="#">[7]</a>	

## Operational Plan: Handling 3,5-Dichlorobenzonitrile

Adherence to the following procedural steps is mandatory to ensure personal and environmental safety when working with **3,5-Dichlorobenzonitrile**.

## Engineering Controls and Personal Protective Equipment (PPE)

Proper engineering controls and PPE are the first line of defense against exposure.

- Ventilation: Always handle **3,5-Dichlorobenzonitrile** in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)[\[5\]](#)[\[6\]](#)
- Personal Protective Equipment (PPE): The required PPE is detailed in the table below. All PPE must be inspected for integrity before each use.[\[1\]](#)[\[7\]](#)

Protection Type	Specific Requirement	Rationale
Eye and Face Protection	Chemical safety goggles (compliant with EN 166 or OSHA 29 CFR 1910.133).[5][6]	Protects against dust particles, splashes, and vapors causing serious eye irritation.[1]
Skin Protection	Chemical-impermeable gloves (e.g., Nitrile).[2][6] Lab coat or other protective clothing to prevent skin exposure.[1][6]	Prevents skin contact, which can be harmful and cause irritation.[1]
Respiratory Protection	N95 mask or a NIOSH/MSHA approved respirator.[2][5]	Required when handling the powder form or if there is a risk of exceeding exposure limits through inhalation.[2][5]

## Safe Handling Procedures

Follow these steps for the routine handling of **3,5-Dichlorobenzonitrile**:

- Preparation: Before handling, ensure the work area is clean and uncluttered. Confirm that safety equipment, including an eyewash station and safety shower, is accessible.[5]
- Personal Hygiene: Do not eat, drink, or smoke in the laboratory area where this chemical is handled.[1][5] Wash hands thoroughly with soap and water after handling and before leaving the laboratory.[1][5]
- Handling: Avoid all direct contact with the substance.[1][5] Do not breathe in dust or vapors. [1][5] Avoid formation of dust and aerosols.[1]
- Storage: Store the compound in a tightly closed, properly labeled container in a cool, dry, and well-ventilated area.[1][2][5] The storage area should be secure (stored locked up) and separate from incompatible materials such as strong oxidizing agents and strong bases.[1][5]

## Emergency and First Aid Procedures

Immediate response is critical in the event of an exposure.

Exposure Route	First Aid Procedure
Inhalation	<p>1. Move the affected person to fresh air immediately.[1][6][8] 2. If breathing is difficult, administer oxygen.[1] 3. If breathing has stopped, perform artificial respiration.[1][6][8] 4. Seek immediate medical attention.[1][6][8]</p>
Skin Contact	<p>1. Immediately remove all contaminated clothing and shoes.[1][5][6] 2. Wash the affected skin area with plenty of soap and water for at least 15 minutes.[1][5][6] 3. Seek medical attention.[1][5][6]</p>
Eye Contact	<p>1. Immediately flush the eyes with plenty of water for at least 15 minutes, including under the eyelids.[1][5][6] 2. Remove contact lenses if present and easy to do so. Continue rinsing.[1][5][6] 3. Seek immediate medical attention.[1][5][6]</p>
Ingestion	<p>1. Rinse the mouth thoroughly with water.[1][5][6] 2. Do NOT induce vomiting.[1] 3. Never give anything by mouth to an unconscious person.[1] 4. Call a poison control center or doctor immediately.[1]</p>

## Spill Management and Disposal Plan

A systematic approach to spill cleanup and waste disposal is essential to prevent environmental contamination and further exposure.

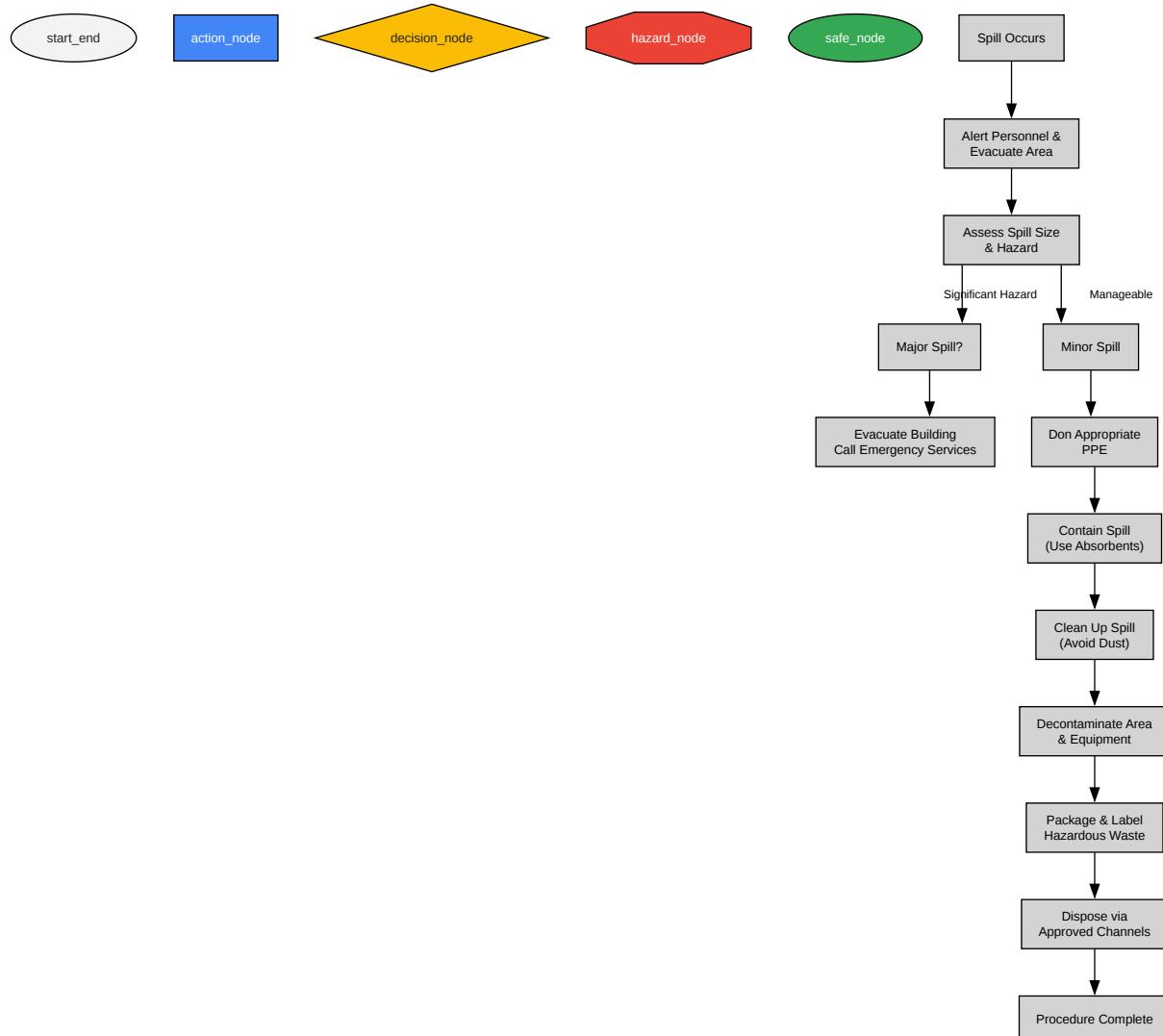
## Chemical Spill Response

Follow these steps to manage a spill of **3,5-Dichlorobenzonitrile**:

- Evacuate and Alert: Immediately alert others in the vicinity. Evacuate non-essential personnel from the spill area.[1]

- Ventilate: Ensure the area is well-ventilated to disperse any airborne dust or vapors.[\[1\]](#)
- Control Ignition Sources: Remove all sources of ignition from the area.[\[1\]](#)
- Don PPE: Wear the appropriate personal protective equipment as detailed in the PPE table.[\[1\]](#)
- Contain the Spill: Prevent the spill from spreading. Use absorbent materials like vermiculite, activated carbon, or commercially available spill kits to create a barrier around the spill.[\[2\]](#)[\[9\]](#) Do not allow the chemical to enter drains.[\[1\]](#)
- Clean Up:
  - For solid spills, carefully sweep or shovel the material into a suitable, labeled container for disposal.[\[5\]](#)[\[6\]](#) Avoid generating dust.[\[1\]](#)
  - For liquid spills (if dissolved in a solvent), cover with an inert absorbent material.[\[9\]](#)[\[10\]](#)
- Decontaminate: Once the bulk of the material is removed, decontaminate the spill area by washing it with soap and water.[\[10\]](#) Collect the cleaning materials for disposal as hazardous waste.
- Package Waste: Place all contaminated materials (absorbents, PPE, cleaning supplies) into a sealed and properly labeled hazardous waste container.[\[11\]](#)

## Chemical Spill Response Workflow



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